

# Technical Note: Verification of Chemical Identity and Sourcing for Research Compounds

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## Compound of Interest

Compound Name:	<i>ethyl 2-methyl-5-nitro-1H-pyrrole-3-carboxylate</i>
CAS No.:	106840-79-3
Cat. No.:	B012193

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## A Critical Prerequisite for Research: Accurate Compound Identification

In the realm of scientific research and drug development, the precise identification of a chemical compound is the foundational step upon which all subsequent experimentation is built. The Chemical Abstracts Service (CAS) Registry Number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification and preventing the costly and time-consuming errors that can arise from confusion between different compounds with similar names or structures.

Our initial investigation into the requested topic of "suppliers and price of CAS 106840-79-3 for research" revealed that the provided CAS number, 106840-79-3, does not correspond to a recognized substance in major chemical databases, including the authoritative CAS REGISTRY®. This indicates that the CAS number is likely incorrect due to a typographical error or refers to a substance that is not publicly cataloged.

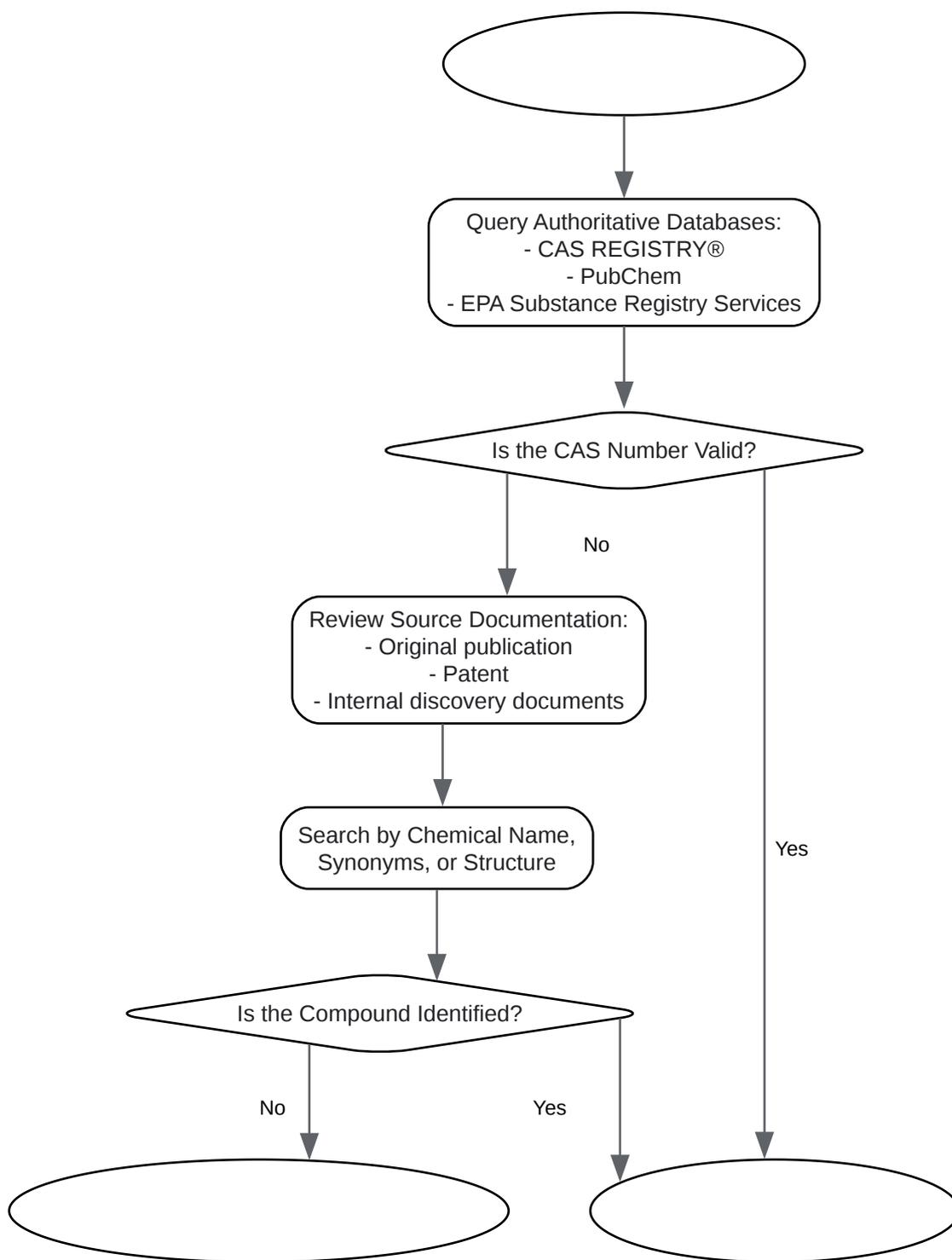
Therefore, this guide will first address the critical importance of verifying a CAS number and provide a procedural outline for researchers to ensure they are sourcing the correct material. Following this, we will present an exemplary technical guide for a well-characterized research compound to illustrate the depth of information that can be compiled once a valid chemical identity is established.

## Part 1: The Imperative of CAS Number Verification

Before any procurement or experimental work is initiated, it is essential to verify the CAS number of the compound of interest. An incorrect CAS number can lead to the purchase of the wrong chemical, invalidating experimental results and potentially posing safety risks.

### Workflow for CAS Number Verification

Below is a systematic workflow for researchers to validate a CAS number and find the correct chemical identifier.



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Caption: Workflow for Verifying a Chemical's CAS Number.

## Part 2: Exemplar Technical Guide: Wortmannin (CAS 19545-26-7)

Please note: The following information is provided as an illustrative example of a technical guide for a valid research chemical, Wortmannin. It is NOT related to the queried CAS 106840-79-3.

### Introduction to Wortmannin

Wortmannin (CAS 19545-26-7) is a potent, selective, and irreversible inhibitor of phosphoinositide 3-kinases (PI3Ks). Originally isolated from the fungus *Penicillium funiculosum*, it has become an indispensable tool in cell biology and cancer research for dissecting the PI3K-Akt/PKB signaling pathway. Its mechanism of action involves the covalent modification of a conserved lysine residue in the ATP-binding site of the p110 catalytic subunit of PI3K.

### Suppliers and Pricing for Research Grade Wortmannin

The price of research-grade Wortmannin can vary based on purity, quantity, and supplier. It is crucial to obtain a certificate of analysis (CoA) to ensure the identity and purity of the purchased compound.

Supplier	Catalog Number (Example)	Purity	Quantity	Estimated Price (USD)
Sigma-Aldrich	W1628	≥98% (HPLC)	1 mg	\$150 - \$200
Cayman Chemical	10010591	≥98%	1 mg	\$120 - \$170
Tocris Bioscience	1232	>98%	1 mg	\$140 - \$190
Santa Cruz Biotech	sc-201423	≥98%	1 mg	\$130 - \$180

Note: Prices are estimates as of early 2026 and are subject to change. Researchers should obtain current quotes directly from suppliers.

## Experimental Protocols

### a) Preparation of Stock Solutions

Wortmannin is typically soluble in organic solvents such as DMSO.

- **Reconstitution:** To prepare a 10 mM stock solution, dissolve 1 mg of Wortmannin (M.W. 428.44 g/mol) in 233.4  $\mu$ L of high-purity DMSO.
- **Aliquoting:** Aliquot the stock solution into smaller volumes (e.g., 10-20  $\mu$ L) in amber vials to minimize freeze-thaw cycles and light exposure.
- **Storage:** Store the aliquots at -20°C for short-term use (weeks) or at -80°C for long-term storage (months).

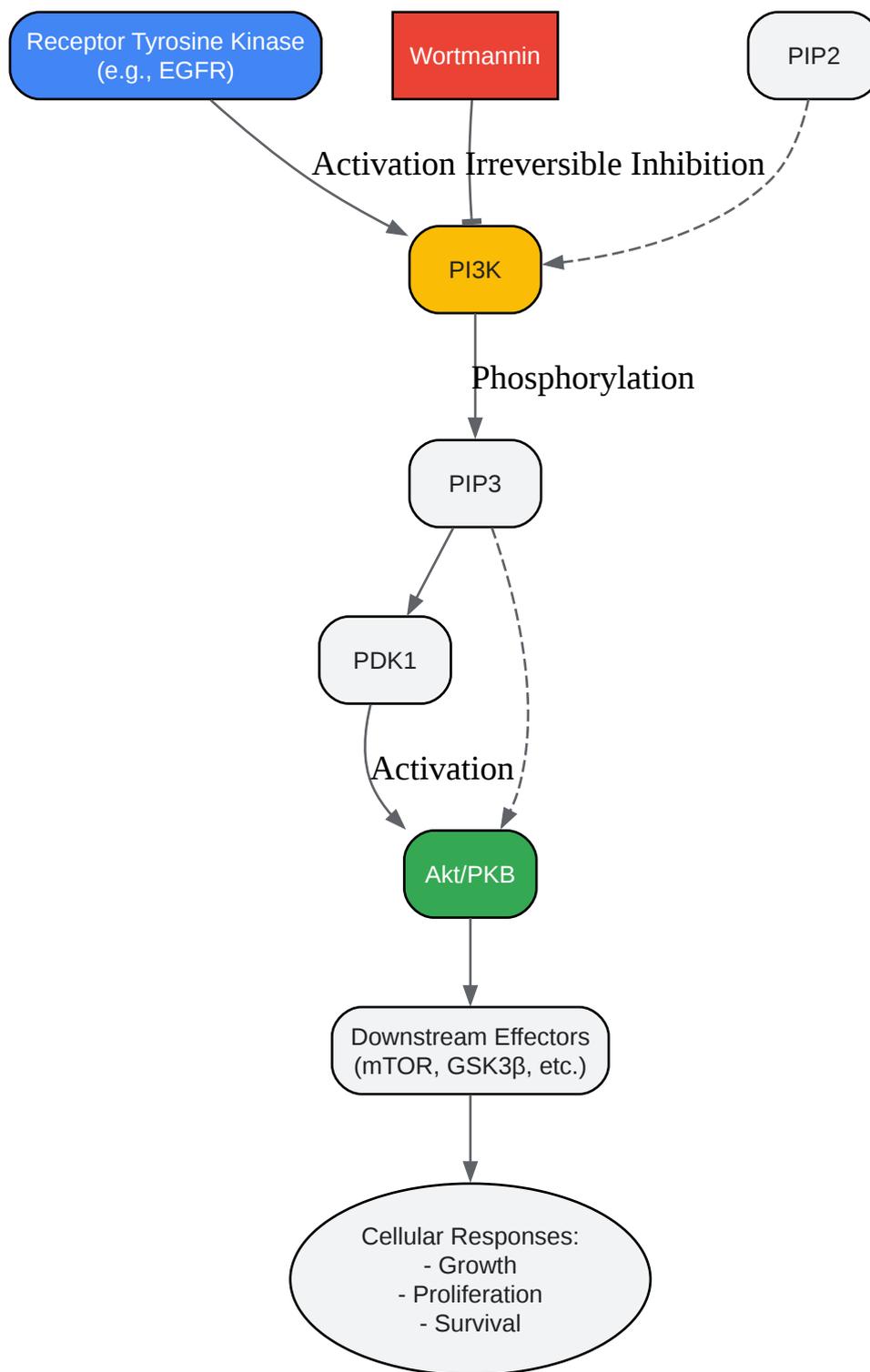
### b) In Vitro Kinase Assay for PI3K Inhibition

This protocol provides a general framework for assessing the inhibitory activity of Wortmannin on PI3K.

- **Reaction Buffer:** Prepare a kinase reaction buffer (e.g., 25 mM HEPES, pH 7.4, 10 mM MgCl<sub>2</sub>, 1 mM DTT).
- **Enzyme and Substrate:** In a 96-well plate, add recombinant PI3K enzyme and its substrate, phosphatidylinositol (PI), to the reaction buffer.
- **Inhibitor Addition:** Add varying concentrations of Wortmannin (prepared by diluting the DMSO stock in the reaction buffer) to the wells. Include a DMSO-only control.
- **Initiate Reaction:** Start the kinase reaction by adding ATP (radiolabeled [ $\gamma$ -<sup>32</sup>P]ATP is often used for detection).
- **Incubation:** Incubate the plate at 30°C for a specified time (e.g., 20-30 minutes).
- **Termination and Detection:** Stop the reaction and quantify the phosphorylated product to determine the extent of inhibition.

## Signaling Pathway and Mechanism of Action

Wortmannin's primary target is the PI3K enzyme, a critical node in a signaling pathway that regulates cell growth, proliferation, survival, and motility.



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Caption: The PI3K/Akt signaling pathway and the inhibitory action of Wortmannin.

## References

- CAS REGISTRY®: The most authoritative source for chemical substance information. [[Link](#)]
- PubChem: A free chemical database from the National Institutes of Health (NIH). [[Link](#)]
- Arcaro, A., & Wymann, M. P. (1993). Wortmannin is a potent phosphatidylinositol 3-kinase inhibitor: the role of phosphatidylinositol 3,4,5-trisphosphate in neutrophil responses. *Biochemical Journal*, 296(2), 297–301. A key publication on Wortmannin's mechanism. [[Link](#)]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)